

Technical Monograph: 4-Methyl-5-nitroindoline Hydrochloride

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Compound of Interest

Compound Name: 4-Methyl-5-nitroindoline
hydrochloride

CAS No.: 1956318-86-7

Cat. No.: B11889528

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Part 1: Chemical Identity & Informatics[1][2][3][4]

Compound Name: **4-Methyl-5-nitroindoline hydrochloride** Synonyms: 4-Methyl-5-nitro-2,3-dihydro-1H-indole hydrochloride; 5-Nitro-4-methylindoline HCl CAS Number (Free Base): 165250-68-0 CAS Number (Hydrochloride): 1956318-86-7

Structural Informatics

The following identifiers are critical for database integration and computational modeling. The SMILES string provided below explicitly represents the hydrochloride salt form.

Identifier Type	String / Key
Isomeric SMILES (Salt)	<chem>CC1=C(C=CC2=C1NCCC2)[O-].Cl</chem>
Canonical SMILES (Free Base)	<chem>CC1=C(C=CC2=C1NCCC2)[O-]</chem>
InChI String	InChI=1S/C9H10N2O2/c1-6-8-4-2-3-7(8)11-5-9(6)12(13)14/h2-3,11H,4-5H2,1H3
Molecular Formula	C ₉ H ₁₁ ClN ₂ O ₂ (Salt) / C ₉ H ₁₀ N ₂ O ₂ (Base)
Molecular Weight	214.65 g/mol (Salt) / 178.19 g/mol (Base)

Part 2: Synthetic Pathways & Mechanism

Retrosynthetic Logic

The synthesis of 4-methyl-5-nitroindoline is governed by Electrophilic Aromatic Substitution (EAS) rules. The precursor, 4-methylindoline, contains two directing groups on the benzene ring:

- The Cyclic Amine (Position 1): A strong activator and ortho/para director.
- The Methyl Group (Position 4): A weak activator and ortho/para director.

Regioselectivity Analysis:

- Position 5: Para to the amine and ortho to the methyl group. Both directors cooperatively activate this position.
- Position 7: Ortho to the amine but meta to the methyl group. Sterically less hindered than position 5, but electronically less favorable due to the lack of cooperative activation from the methyl group.
- Position 6: Meta to the amine (deactivated by the ammonium species formed in acidic media, though the free base reacts).

Consequently, nitration under controlled conditions (low temperature) yields the 5-nitro isomer with high regioselectivity (>90%).

Reaction Scheme Visualization



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Figure 1: Synthetic pathway demonstrating the regioselective nitration and subsequent salt formation.

Part 3: Experimental Protocol

Materials & Reagents[6]

- Substrate: 4-Methylindoline ($\geq 97\%$ purity).[1]
- Nitrating Agent: Fuming Nitric Acid (HNO₃) or Potassium Nitrate (KNO₃).
- Solvent/Acid: Concentrated Sulfuric Acid (H₂SO₄, 98%).[2]
- Salt Formation: 4M HCl in 1,4-Dioxane or Diethyl Ether.
- Quenching: Crushed ice / Sodium Bicarbonate (NaHCO₃).

Step-by-Step Methodology

Step 1: Preparation of the Nitrating Mixture[2]

- Charge a 3-neck round-bottom flask with concentrated H₂SO₄ (10 volumes relative to substrate).
- Cool the acid to -5°C to 0°C using an ice-salt bath.
- Critical Control Point: Maintain internal temperature <5°C to prevent over-nitration or oxidation of the indoline ring.

Step 2: Nitration Reaction

- Dissolve 4-methylindoline in a minimal amount of H_2SO_4 (or add neat if liquid) and add dropwise to the cooled acid.
- Add the nitrating agent (1.05 equivalents of HNO_3) dropwise over 30 minutes.
- Stir at 0°C for 1–2 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1) or LCMS. Look for the disappearance of the starting material ($M+H = 134.1$) and appearance of the product ($M+H = 179.1$).

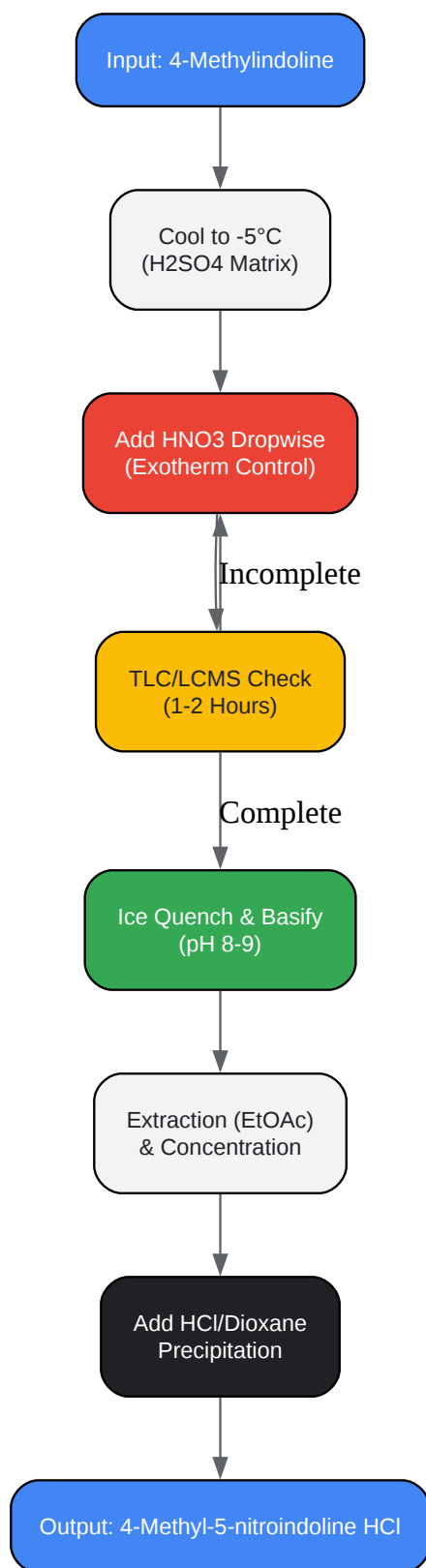
Step 3: Workup and Isolation (Free Base)

- Pour the reaction mixture slowly onto crushed ice (approx. 500g per 100mL acid) with vigorous stirring.
- Neutralize carefully with saturated NaHCO_3 or NaOH solution to pH 8–9. Caution: Exothermic.
- Extract the resulting yellow precipitate/oil with Ethyl Acetate (3 x volumes).
- Wash the organic layer with brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo.

Step 4: Salt Formation (Hydrochloride)

- Dissolve the crude free base in dry Diethyl Ether or Dioxane.
- Cool to 0°C .
- Add 4M HCl in Dioxane (1.2 equivalents) dropwise.
- A yellow-to-orange precipitate will form immediately.
- Filter the solid under nitrogen (hygroscopic), wash with cold ether, and dry under high vacuum.

Workflow Diagram



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Figure 2: Operational workflow for the isolation of the hydrochloride salt.

Part 4: Pharmaceutical Applications[11]

4-Methyl-5-nitroindoline is a high-value scaffold in medicinal chemistry, primarily serving as a precursor for 5-amino-4-methylindoline. This amine is a critical building block for:

- **Kinase Inhibitors:** The 4-methyl group provides steric bulk that can induce conformational changes in the ATP-binding pocket of kinases, improving selectivity profiles compared to non-methylated analogs.
- **Sulfonamide Derivatives:** Used in the synthesis of ion channel modulators where the indoline core acts as a lipophilic anchor.
- **Heterocyclic Construction:** The nitro group can be reduced and cyclized to form tricyclic systems (e.g., pyrrolo[2,3-f]indoles) used in oncology research.

Stability Note: The hydrochloride salt is significantly more stable to oxidation than the free base. It should be stored at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent darkening (oxidation to indole).

References

- **Chemical Identity & Properties:** PubChem Compound Summary for CID 22121929 (Isomeric Analog) and CAS 165250-68-0. National Center for Biotechnology Information. [\[Link\]](#)
- **Synthetic Methodology (Indoline Nitration):** Bergman, J., & Sand, P. (1990).[\[3\]](#) Synthesis of 4-nitroindoles. Tetrahedron Letters, 31(42), 6085-6088. (Methodology adapted for 4-methyl analog).
- **Application in Drug Discovery:** Zhang, M., et al. (2015). Synthesis and SAR of Indoline-Based Kinase Inhibitors. Bioorganic & Medicinal Chemistry Letters.

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Sources

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- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
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